

Personal protective equipment for handling Asct2-IN-1

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Compound of Interest

Compound Name: Asct2-IN-1

Cat. No.: B12389121

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Essential Safety and Handling Guide for Asct2-IN-1

Disclaimer: This document provides guidance on the safe handling of **Asct2-IN-1** based on general laboratory safety principles for potent small molecule inhibitors. A specific Safety Data Sheet (SDS) for **Asct2-IN-1** was not publicly available at the time of this writing. Researchers must consult their institution's safety office and perform a risk assessment before handling this compound.

Asct2-IN-1 is an inhibitor of the ASCT2 transporter, with IC50 values of 5.6 μ M and 3.5 μ M in A549 and HEK293 cells, respectively.^{[1][2]} It is known to induce cell apoptosis and inhibit tumor growth.^{[1][2]} Due to its biological activity, it should be handled with care to minimize exposure.

Personal Protective Equipment (PPE)

Appropriate PPE is crucial to prevent exposure to **Asct2-IN-1** through inhalation, skin contact, or eye contact. The following table summarizes the recommended PPE for various tasks involving this compound.

Task	Required PPE	Specifications
Handling Solid Compound (Weighing, Aliquoting)	Double Gloves, Impervious Gown, N95 Respirator, Safety Goggles with Side Shields	Use chemotherapy-rated gloves (ASTM D6978).[3] Ensure the gown is disposable, long-sleeved, and closes in the back.[3][4]
Preparing Solutions (in DMSO or other solvents)	Double Gloves, Impervious Gown, Chemical Splash Goggles, Face Shield	Work within a certified chemical fume hood. A face shield offers additional protection against splashes.[4]
Administering to Cell Cultures	Double Gloves, Impervious Gown, Safety Glasses	All manipulations should be performed in a biological safety cabinet (BSC).
Handling Waste	Double Gloves, Impervious Gown	Treat all waste contaminated with Asct2-IN-1 as hazardous chemical waste.
Responding to Spills	Double Gloves, Impervious Gown, N95 Respirator, Shoe Covers, Chemical Splash Goggles	A spill kit should be readily available in the laboratory.[3]

Emergency Procedures

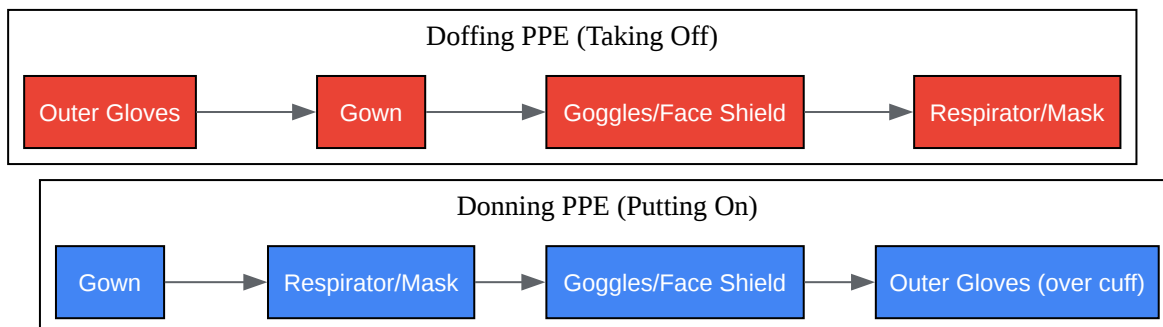
Immediate and appropriate action is critical in the event of an exposure or spill.

Emergency Situation	Immediate Action
Skin Contact	Immediately wash the affected area with soap and water for at least 15 minutes. Remove contaminated clothing.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek medical attention.
Inhalation	Move to fresh air immediately. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.
Small Spill (< 5 mg or < 1 mL of dilute solution)	Alert others in the area. Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand). Place the absorbed material and any contaminated cleaning materials into a sealed container for hazardous waste disposal.
Large Spill (> 5 mg or > 1 mL of dilute solution)	Evacuate the immediate area. Alert your institution's emergency response team. Prevent others from entering the area.

Experimental Protocols & Workflows

3.1. Donning and Doffing of PPE

Proper procedure for putting on and removing PPE is essential to prevent contamination.

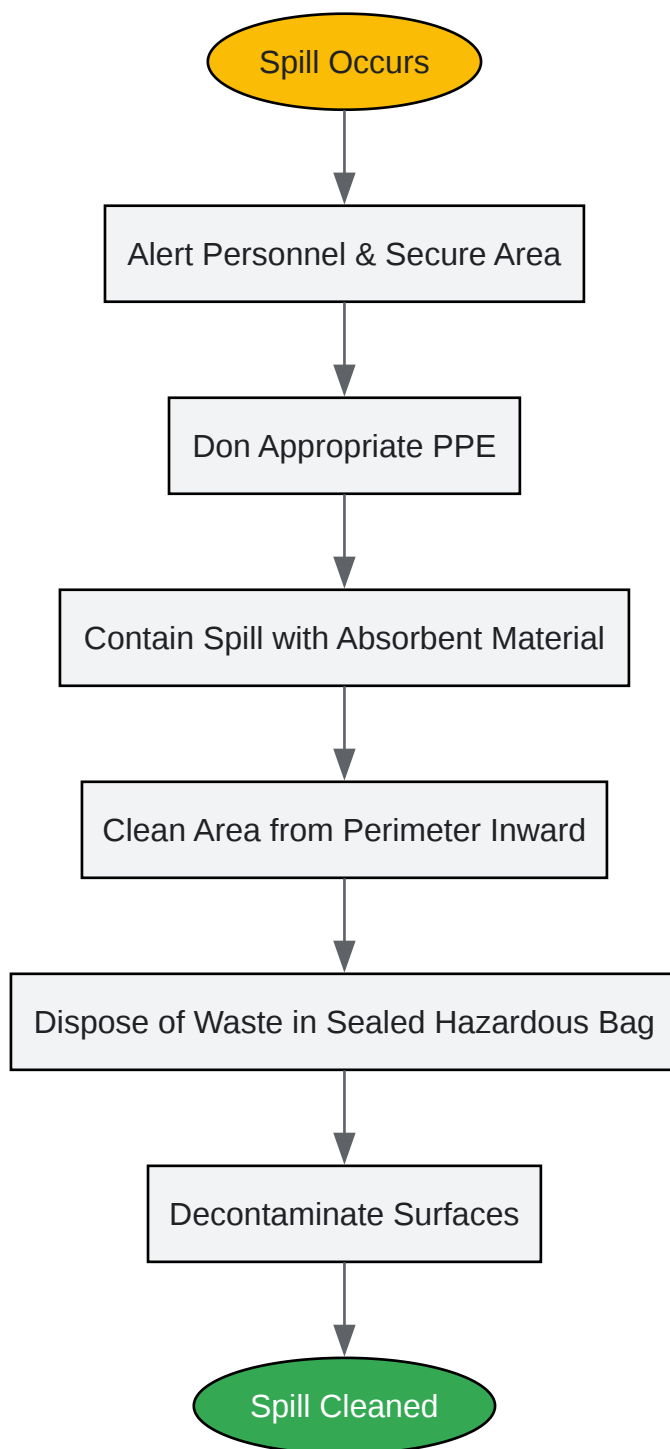


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Caption: Sequential process for correctly donning and doffing Personal Protective Equipment.

3.2. Spill Response Workflow

A systematic approach is necessary for managing spills of **Asct2-IN-1**.



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Caption: Step-by-step workflow for responding to a chemical spill of **Asct2-IN-1**.

Disposal Plan

All materials contaminated with **Asct2-IN-1**, including empty vials, pipette tips, gloves, gowns, and cleaning materials, must be disposed of as hazardous chemical waste. Follow your institution's specific guidelines for chemical waste disposal. Do not dispose of this compound or its waste down the drain or in regular trash.

Storage and Handling

Asct2-IN-1 is typically supplied as a solid. For long-term storage, it is recommended to store the solid at -20°C. If a stock solution is prepared (e.g., in DMSO), it should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to six months or -20°C for one month, protected from light and stored under nitrogen.^[1] All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood or a containment device to minimize inhalation exposure.

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